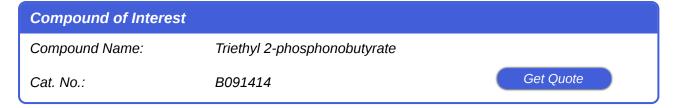


Technical Guide: Mass Spectrometry and FT-IR Analysis of Triethyl 2-phosphonobutyrate

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of **Triethyl 2-phosphonobutyrate** using mass spectrometry (MS) and Fourier-transform infrared (FT-IR) spectroscopy. It offers detailed experimental protocols, data interpretation, and visual workflows to aid in the characterization of this organophosphorus compound.

Molecular Profile

Triethyl 2-phosphonobutyrate is an organophosphorus compound utilized as a reactant and intermediate in the synthesis of various molecules, including potential anti-Alzheimer's drugs and agents for treating altered metabolic homeostasis.[1][2] Accurate analytical characterization is crucial for its application in research and development.



Property	Value	Reference
IUPAC Name	Ethyl 2- (diethoxyphosphoryl)butanoate	[3]
Synonyms	Triethyl 2- phosphonobutanoate, Ethyl 2- (diethylphosphono)butyrate	[3][4]
CAS Number	17145-91-4	[2][3]
Molecular Formula	C10H21O5P	[3]
Molecular Weight	252.24 g/mol	[3]
Chemical Structure	CCC(C(=0)OCC)P(=0) (OCC)OCC	[3]

Mass Spectrometry Analysis

Mass spectrometry is a powerful analytical technique for determining the molecular weight and structural features of a compound by analyzing the mass-to-charge ratio (m/z) of its ionized form and its fragments. Gas chromatography coupled with mass spectrometry (GC-MS) is a highly suitable method for the analysis of volatile organophosphorus compounds like **Triethyl 2-phosphonobutyrate**.[5]

Experimental Protocol: Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a general procedure for the analysis of **Triethyl 2-phosphonobutyrate**.

- Sample Preparation:
 - Prepare a stock solution of Triethyl 2-phosphonobutyrate at a concentration of 100 μg/mL in a suitable solvent such as acetone or hexane.[6]
 - Create a series of calibration solutions by diluting the stock solution to bracket the
 expected sample concentration range.[7] For trace analysis, concentrations in the ng/mL
 (ppm) range are recommended.[8]



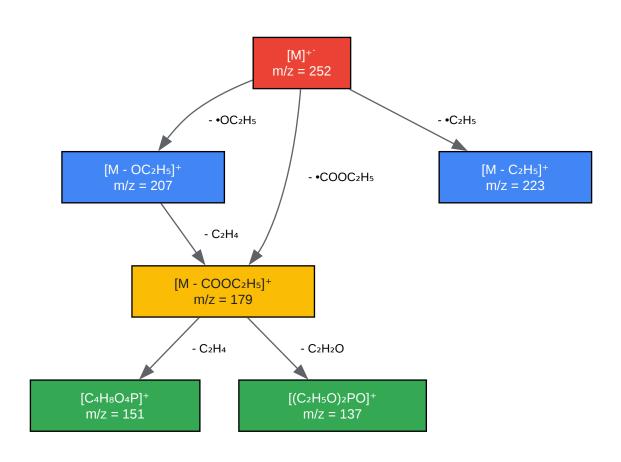
- Instrumentation (Example Setup):
 - Gas Chromatograph (GC): A system such as a Thermo Scientific TRACE GC or equivalent.[5]
 - Column: A low-polarity capillary column, such as a TraceGOLD TG-5SilMS (30 m x 0.25 mm x 0.25 μm), is recommended for its excellent performance with organophosphorus compounds.[5]
 - Mass Spectrometer (MS): An ion trap or triple quadrupole mass spectrometer.[5][9]
- GC Conditions:
 - Injection Mode: Splitless injection to maximize the transfer of analyte to the column for trace analysis.[5]
 - Injector Temperature: 250 °C.
 - Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
 - Oven Temperature Program:
 - Initial temperature: 70 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Final hold: Hold at 280 °C for 5 minutes.
- · MS Conditions:
 - Ionization Mode: Electron Impact (EI) at 70 eV.
 - Ion Source Temperature: 230 °C.
 - Mass Scan Range: 40-350 amu.
 - Data Acquisition: Continuously acquire and store all mass spectra throughout the chromatographic run.[7]



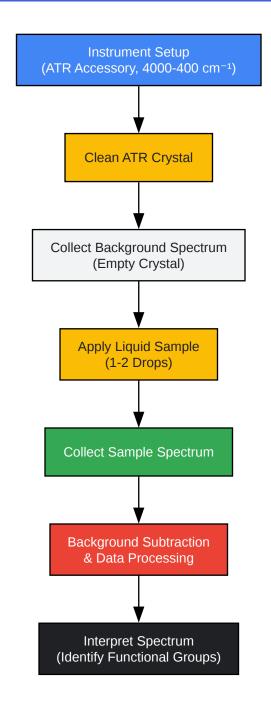
- Data Analysis:
 - Identify the peak corresponding to Triethyl 2-phosphonobutyrate based on its retention time.
 - Obtain the background-corrected mass spectrum for the identified peak.
 - Compare the obtained spectrum with a reference spectrum and analyze the fragmentation pattern for structural confirmation.

GC-MS Experimental Workflow









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